

# "toxicity and safety precautions for handling iron pentacarbonyl"

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## Compound of Interest

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## Toxicity and Safety of Iron Pentacarbonyl: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Iron pentacarbonyl** ( $\text{Fe}(\text{CO})_5$ ) is a volatile, highly toxic, and flammable organometallic compound utilized in various industrial and research applications, including as a precursor for iron-based nanoparticles and as a catalyst in organic synthesis.[1][2] Its utility is matched by its significant health hazards, necessitating a thorough understanding of its toxicological profile and strict adherence to safety protocols. This guide provides an in-depth overview of the toxicity of **iron pentacarbonyl**, detailing its physicochemical properties, toxicokinetics, and mechanisms of toxicity. Furthermore, it outlines comprehensive safety precautions, handling procedures, emergency response, and waste disposal protocols. All quantitative data are presented in structured tables for clarity, and key processes are visualized through logical diagrams to ensure comprehension and adherence to safe laboratory practices.

### Physicochemical Properties

**Iron pentacarbonyl** is a straw-colored to yellow, oily liquid with a musty odor.[3][4] It is volatile and its vapor is heavier than air, posing an inhalation risk and the potential for distant ignition. [5][6] It is insoluble in water but soluble in most organic solvents.[5] A critical property is its

pyrophoric nature, meaning it can spontaneously ignite in air.[6] It is also sensitive to light and heat, decomposing to form iron oxides and toxic carbon monoxide gas.[5][7]

Property	Value	References
Chemical Formula	$\text{Fe}(\text{CO})_5$	[8]
Molar Mass	195.90 g/mol	[4]
Appearance	Straw-yellow to dark red liquid	[6]
Odor	Musty	[4]
Boiling Point	103 °C (217 °F)	[4]
Melting Point	-21 °C (-5.8 °F)	[4]
Flash Point	-15 °C (5 °F)	[6]
Vapor Pressure	21 mmHg at 20 °C	[1][2]
Vapor Density	6.74 (Air = 1)	[9]
Solubility	Insoluble in water; soluble in organic solvents	[5]

## Toxicity

**Iron pentacarbonyl** is highly toxic via inhalation, ingestion, and dermal absorption.[6] Its toxicity is attributed to the intact molecule, which acts as a pulmonary irritant, and its decomposition products, elemental iron and carbon monoxide, which can lead to systemic toxicity.[4][7]

## Toxicokinetics

**Iron pentacarbonyl** can be absorbed into the body through inhalation of its vapor, skin contact, and ingestion.[5] Due to its lipid solubility, it is readily absorbed.[5] Once absorbed, it can decompose, releasing iron and carbon monoxide. The released iron can contribute to iron overload and oxidative stress, while carbon monoxide can bind to hemoglobin, leading to cellular hypoxia.[5][10] Detailed pharmacokinetic data for **iron pentacarbonyl** is limited.[5]

## Acute Toxicity

Acute exposure to **iron pentacarbonyl** can cause immediate and delayed effects. Initial symptoms may include headache, dizziness, nausea, and vomiting.[6] A latent period of 12 to 36 hours may follow, after which more severe symptoms can develop, including fever, cyanosis, cough, and shortness of breath, which may progress to pulmonary edema, a serious medical emergency.[5][6][8] High concentrations can lead to respiratory failure, and death may occur within 4 to 11 days.[5]

## Chronic Toxicity

Repeated exposure to lower concentrations of **iron pentacarbonyl** can lead to chronic health effects. It may cause bronchitis with symptoms like cough, phlegm, and shortness of breath.[11] There is also evidence of potential damage to the liver, kidneys, and central nervous system with prolonged exposure.[11]

## Target Organs

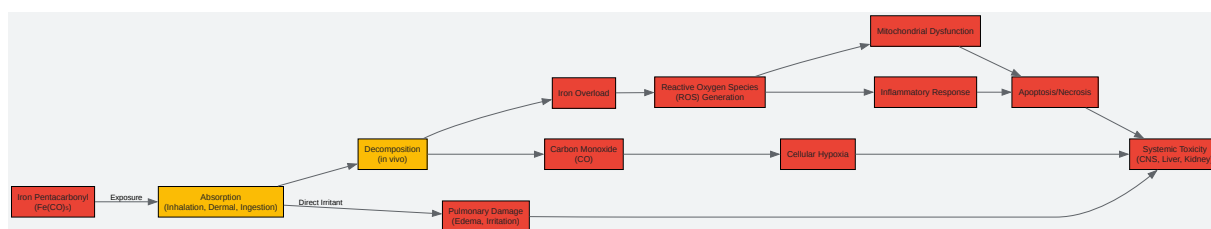
The primary target organs for **iron pentacarbonyl** toxicity are the lungs, central nervous system, liver, and kidneys.[9]

## Quantitative Toxicity Data

Route	Species	Value	References
LC50 (Inhalation)	Rat	10 ppm (4 hours)	[9]
Mouse	2190 mg/m <sup>3</sup> (30 minutes)	[9]	
LD50 (Oral)	Rat	25 mg/kg	[9]
Mouse	62 mg/kg	[9]	
Rabbit	12 mg/kg	[9]	
LD50 (Dermal)	Rabbit	56 mg/kg	[9]

## Mechanism of Toxicity (Proposed)

The precise molecular mechanism of **iron pentacarbonyl** toxicity is not fully elucidated.[7] However, it is understood to be a multi-faceted process involving the parent compound and its decomposition products.



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Caption: Proposed toxicological pathway of **iron pentacarbonyl**.

## Experimental Protocols

Detailed experimental protocols for the key toxicity studies are summarized below based on available information.

### Sunderman et al. (1959) - Acute Inhalation Toxicity in Rats

- Objective: To determine the acute inhalation toxicity of **iron pentacarbonyl** in rats.
- Animals: Male and female Wistar rats (130-180 g).
- Exposure Method: Groups of 20 rats were exposed for 30 minutes to various concentrations of **iron pentacarbonyl** (1.57, 2.08, 2.98, or 3.62 mg/L).[12] The exposure was conducted in an 11-L desiccator, with **iron pentacarbonyl** dissolved in ethyl ether and injected via a motor-driven syringe.[12]
- Endpoint: Lethality was assessed to calculate the LC50 value.

### Gage (1970) - Subacute Inhalation Toxicity in Rats

- Objective: To investigate the subacute inhalation toxicity of **iron pentacarbonyl**.

- Animals: Groups of four male and four female rats.
- Exposure Method: Rats were exposed to **iron pentacarbonyl** via inhalation for 5.5 hours per day. One group was exposed to 7 ppm for eighteen sessions. Other groups were exposed to higher concentrations of 15 ppm (two sessions) and 33 ppm (one session).<sup>[12]</sup> The exposure atmospheres were dynamically generated by injecting a solution of **iron pentacarbonyl** in petroleum ether into a metered air stream.<sup>[12]</sup>
- Endpoints: Observations for signs of toxicity, mortality, and post-mortem examination for pathological changes, including pulmonary edema and congestion.<sup>[12]</sup>

## Safety Precautions and Handling

Due to its high toxicity, flammability, and pyrophoric nature, **iron pentacarbonyl** must be handled with extreme caution using stringent safety protocols.

## Engineering Controls

- Ventilation: All work with **iron pentacarbonyl** must be conducted in a well-ventilated chemical fume hood.<sup>[13]</sup>
- Enclosure: For larger quantities or continuous processes, a glove box or other enclosed system is recommended.
- Inert Atmosphere: Handling and storage under an inert atmosphere (e.g., nitrogen or argon) is crucial to prevent spontaneous ignition.<sup>[5][9]</sup>
- Electrical Equipment: Use only explosion-proof electrical equipment and non-sparking tools.<sup>[11]</sup> All equipment should be properly grounded and bonded.<sup>[11]</sup>

## Personal Protective Equipment (PPE)

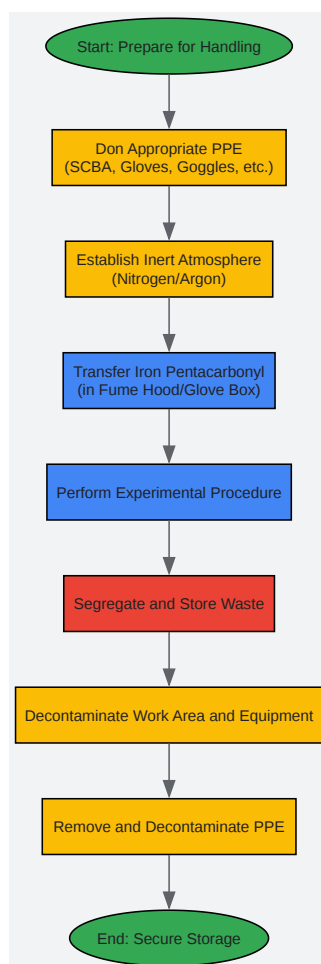
- Respiratory Protection: A full-facepiece, positive-pressure, self-contained breathing apparatus (SCBA) or a supplied-air respirator is required when handling **iron pentacarbonyl**.<sup>[11]</sup>
- Hand Protection: Wear chemically resistant gloves, such as neoprene or nitrile rubber.<sup>[6]</sup>

- Eye Protection: Chemical splash goggles and a face shield are mandatory.[\[9\]](#)
- Skin and Body Protection: A flame-resistant lab coat or coveralls and closed-toe shoes are required. For tasks with a higher risk of splashing, a chemical-resistant apron or suit should be worn.[\[9\]](#)

## Storage

- Store in a cool, dry, dark, and well-ventilated area, away from heat, sparks, and open flames.[\[5\]](#)[\[9\]](#)
- Containers should be tightly sealed and stored under an inert gas.[\[5\]](#)
- Store separately from oxidizing agents, acids, and bases.[\[13\]](#)
- Use only unbreakable packaging or place breakable containers inside a secondary unbreakable container.[\[5\]](#)

## Standard Handling Workflow



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Caption: Standard workflow for handling **iron pentacarbonyl**.

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **iron pentacarbonyl**.

## Spills and Leaks

- Evacuation: Evacuate all non-essential personnel from the area.
- Ignition Sources: Eliminate all sources of ignition.<sup>[11]</sup>
- Ventilation: Ensure adequate ventilation.

- Containment: For small spills, cover with an inert absorbent material such as sand, dry lime, or soda ash.[\[11\]](#) Do not use combustible materials like sawdust.[\[5\]](#)
- Cleanup: Wearing full PPE, carefully collect the absorbed material into a sealable container for disposal as hazardous waste.[\[5\]](#)
- Decontamination: Decontaminate the spill area thoroughly.

## Fire

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[11\]](#) Do not use a solid stream of water as it may spread the fire.[\[13\]](#)
- Firefighter Protection: Firefighters must wear full protective gear, including an SCBA.
- Container Cooling: Use a water spray to keep fire-exposed containers cool to prevent explosion.[\[11\]](#)
- Toxic Fumes: Be aware that fires will produce toxic iron oxide and carbon monoxide fumes.[\[11\]](#)

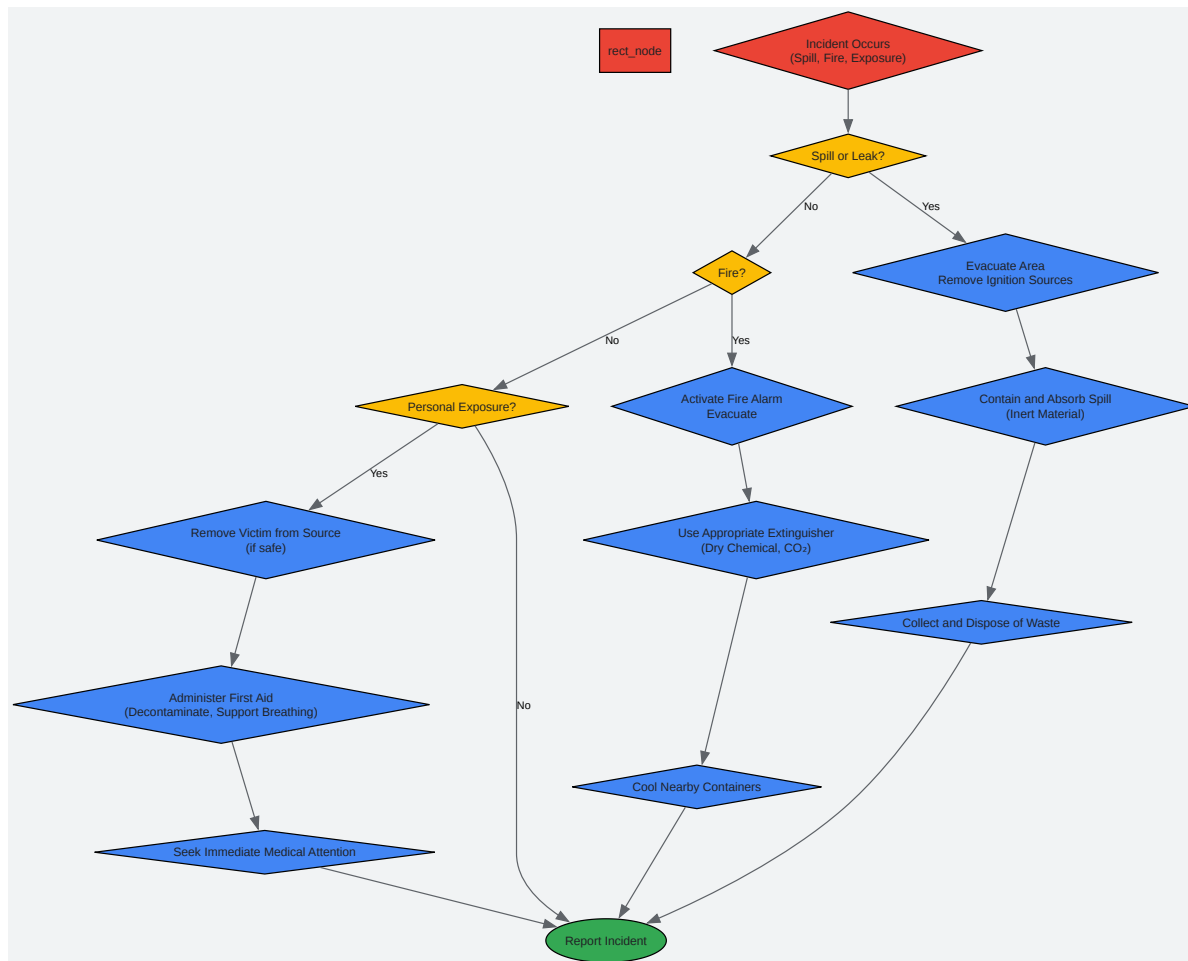
## First Aid

- Inhalation: Move the victim to fresh air immediately. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with large amounts of soap and water for at least 15 minutes. Seek immediate medical attention.[\[11\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[11\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Seek immediate medical attention.[\[8\]](#)

Note: The effects of exposure may be delayed.[\[6\]](#) Anyone with a known or suspected exposure to **iron pentacarbonyl** should be kept under medical observation for 24 to 48 hours.[\[5\]](#)



## Emergency Response Logic



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Caption: Logical flow for emergency response to an **iron pentacarbonyl** incident.

## Waste Disposal

All waste containing **iron pentacarbonyl**, including contaminated absorbents and PPE, must be treated as hazardous waste.[14] It should be collected in sealed, properly labeled containers and disposed of through a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.

## Conclusion

**Iron pentacarbonyl** is a valuable chemical reagent with significant hazards. A comprehensive understanding of its toxic properties and strict adherence to the safety and handling procedures

outlined in this guide are paramount for the protection of researchers, scientists, and all laboratory personnel. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and being prepared for emergencies, the risks associated with the use of **iron pentacarbonyl** can be effectively managed.

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